

# A Technical Guide to Delayed Neutron Emission from Nitrogen-17

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## Compound of Interest

Compound Name: Nitrogen-17

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This technical guide provides a comprehensive overview of the core principles and experimental data surrounding the phenomenon of delayed neutron emission from the radioactive isotope **Nitrogen-17** ( $^{17}\text{N}$ ). This process is of significant interest in various fields, including nuclear physics, reactor kinetics, and potentially for novel applications in areas such as neutron capture therapy.

## Introduction to Delayed Neutron Emission

Delayed neutron emission is a mode of radioactive decay in which a neutron is emitted from an excited nucleus following a beta decay. In the case of **Nitrogen-17**, this neutron-rich isotope first undergoes beta-minus ( $\beta^-$ ) decay to an excited state of Oxygen-17 ( $^{17}\text{O}$ ). If the excitation energy of the daughter nucleus is greater than the neutron separation energy of  $^{17}\text{O}$ , the nucleus can de-excite by emitting a neutron, leading to the formation of the stable isotope Oxygen-16 ( $^{16}\text{O}$ ). The emission of the neutron is "delayed" because it is governed by the half-life of the preceding beta decay of  $^{17}\text{N}$ .

## The Decay Scheme of Nitrogen-17

**Nitrogen-17**, with 7 protons and 10 neutrons, is an unstable isotope with a half-life of 4.173 seconds.<sup>[1][2][3]</sup> It primarily decays via two competing pathways:

- Beta Decay to Bound States of  $^{17}\text{O}$ :  $^{17}\text{N}$  can decay to the ground state or lower excited states of  $^{17}\text{O}$ , which then de-excite by emitting gamma radiation.
- Beta-Delayed Neutron Emission: Beta decay can populate higher excited states of  $^{17}\text{O}$  that lie above the neutron separation energy. These states can then promptly emit a neutron.

The overall process of beta-delayed neutron emission can be represented as a two-step reaction:

- Beta Decay:  $^{17}\text{N} \rightarrow {}^{17}\text{O}^* + \text{e}^- + \bar{\nu}_e$
- Neutron Emission:  ${}^{17}\text{O}^* \rightarrow {}^{16}\text{O} + \text{n}$

where  ${}^{17}\text{O}^*$  represents an excited state of Oxygen-17,  $\text{e}^-$  is a beta particle (electron),  $\bar{\nu}_e$  is an electron antineutrino, and  $\text{n}$  is a neutron.[4]

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## Quantitative Decay Data

The following tables summarize the key quantitative data associated with the decay of **Nitrogen-17**.

Table 1: General Properties of Nitrogen-17

Property	Value
Half-life ( $T_{1/2}$ )	$4.173 \pm 0.004$ s
Beta Decay Energy ( $Q\beta$ )	8.680 MeV
Spin and Parity	$1/2^-$
Primary Decay Modes	$\beta^-$ decay, $\beta^-$ -delayed neutron emission

Data sourced from multiple references.[1][2][3]

Table 2: Beta-Delayed Neutron Emission Data for **Nitrogen-17**

<b><sup>17</sup>O Precursor Excitation Energy (MeV)</b>	<b>Neutron Energy (MeV)</b>	<b>Branching Ratio (%)</b>
4.55	0.38	38.0
5.08	0.88	0.6
5.39	1.17	50.1
5.95	1.70	6.9

Note: The branching ratios are for the neutron-emitting decay channels.[\[5\]](#)

Table 3: Beta Decay Branches to Bound States of Oxygen-17

<b><sup>17</sup>O Final State Energy (keV)</b>	<b>Branching Ratio (%)</b>
0 (Ground State)	$1.7 \pm 0.5$
870	$2.9 \pm 0.5$
3060	$0.54 \pm 0.08$

Data from a 1976 study.[\[6\]](#)

## Experimental Protocols

The characterization of delayed neutron emission from <sup>17</sup>N involves the production of the isotope and the subsequent detection and energy measurement of the emitted neutrons and beta particles.

## Production of Nitrogen-17

**Nitrogen-17** is an artificially produced radioisotope. A common production method is through nuclear reactions, for example:

- $^{18}\text{O}(\gamma, \text{p})^{17}\text{N}$ : Irradiation of an  $^{18}\text{O}$ -enriched water target with high-energy gamma rays from a linear accelerator.
- $^{15}\text{N}(\text{t}, \text{p})^{17}\text{N}$ : Bombardment of a  $^{15}\text{N}$  target with a triton beam.[6]
- $^{19}\text{F}(\text{d}, \alpha)^{17}\text{N}$ : The original discovery of  $^{17}\text{N}$  involved bombarding an ammonium fluoride ( $\text{NH}_4\text{F}$ ) solution with deuterons.[1]

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## Neutron Detection and Spectroscopy

The detection and energy measurement of the emitted neutrons are crucial for characterizing the decay of  $^{17}\text{N}$ .

- Helium-3 ( $^3\text{He}$ ) Proportional Counters: These detectors are widely used for their high thermal neutron detection efficiency. They are often embedded in a moderating material (e.g., polyethylene) to slow down the fast neutrons emitted from  $^{17}\text{O}^*$ .
- Time-of-Flight (TOF) Technique: This method is employed for more precise energy measurements. The time difference between the detection of the beta particle (signaling the formation of  $^{17}\text{O}^*$ ) and the subsequent detection of the neutron at a known distance provides a measure of the neutron's velocity and, therefore, its kinetic energy. Scintillation detectors are commonly used for both beta and neutron detection in TOF setups.

## Beta-Neutron Coincidence Measurement

To definitively associate the emitted neutrons with the beta decay of  $^{17}\text{N}$  and to reduce background noise, beta-neutron coincidence measurements are performed. This involves simultaneously detecting the beta particle and the neutron. A time-gated coincidence circuit is used to record events where both particles are detected within a short time window. This technique is essential for constructing the decay scheme and accurately determining branching ratios.

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## Applications and Significance

The study of delayed neutron emitters like  $^{17}\text{N}$  is fundamental to:

- Nuclear Reactor Safety and Control: Delayed neutrons play a critical role in the temporal control of nuclear fission chain reactions. Although they constitute a small fraction of the total neutrons, their delayed emission provides a manageable timescale for reactor control systems to respond to changes in reactivity.
- Nuclear Structure Studies: The decay properties of neutron-rich nuclei such as  $^{17}\text{N}$  provide valuable data for testing and refining nuclear models. The energy levels and transition probabilities in the daughter nuclei offer insights into nuclear shell structure far from stability.
- Calibration of Detectors: The well-defined energies of the neutrons emitted from  $^{17}\text{N}$  make it a useful source for the energy calibration of neutron detectors, particularly in the sub-MeV and MeV energy range.<sup>[5]</sup>

## Conclusion

**Nitrogen-17** is a key nuclide for the study of beta-delayed neutron emission. Its relatively simple decay scheme and well-characterized neutron energy spectrum make it an important benchmark for both theoretical models and experimental techniques. The data and methodologies presented in this guide provide a foundation for researchers and scientists working in nuclear physics and related fields. Further research into the decay properties of  $^{17}\text{N}$  and other delayed neutron emitters will continue to enhance our understanding of nuclear structure and has the potential to enable new applications in science and technology.

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